

Toxicological Profile of Cadusafos on Non-Target Organisms: A Technical Guide

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Compound of Interest		
Compound Name:	Cadusafos	
Cat. No.:	B021734	Get Quote

Executive Summary: **Cadusafos** is an organophosphate nematicide and insecticide used to control soil-borne pests. As with other compounds in its class, its primary mechanism of action is the potent inhibition of the enzyme acetylcholinesterase (AChE). This mode of action is not specific to target pests and results in broad-spectrum toxicity to a wide range of non-target organisms, including mammals, birds, fish, aquatic invertebrates, and soil fauna. This technical guide provides a consolidated overview of the toxicological effects of **Cadusafos** on these organisms, presenting quantitative toxicity data, outlining standard experimental methodologies, and visualizing key pathways and processes. The data compiled herein demonstrate that **Cadusafos** is highly toxic to most non-target species, necessitating careful consideration in environmental risk assessments.

### Introduction

Cadusafos, with the chemical name O-ethyl S,S-bis(1-methylpropyl) phosphorodithioate, is a systemic insecticide and nematicide.[1][2] It is primarily used in agriculture to control parasitic nematodes and soil insects in crops such as bananas and potatoes.[3][4] Due to its biological activity, the potential for adverse effects on non-target organisms that inhabit or interact with treated environments is a significant concern. Understanding the toxicological profile of Cadusafos is therefore critical for researchers, scientists, and regulatory professionals to conduct accurate environmental risk assessments and to develop strategies that mitigate unintended ecological harm. This guide synthesizes available data on the toxicity of Cadusafos across various non-target species.

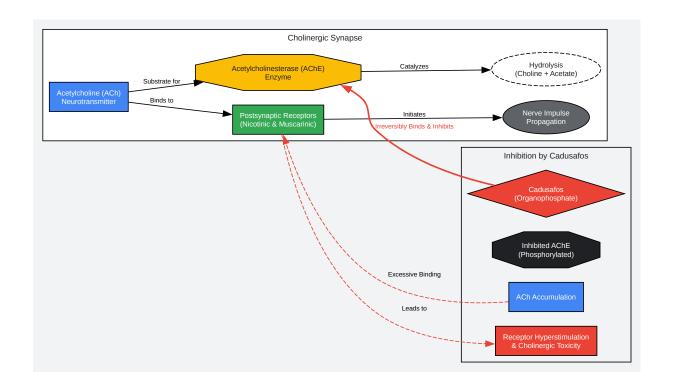


# Mechanism of Action: Acetylcholinesterase Inhibition

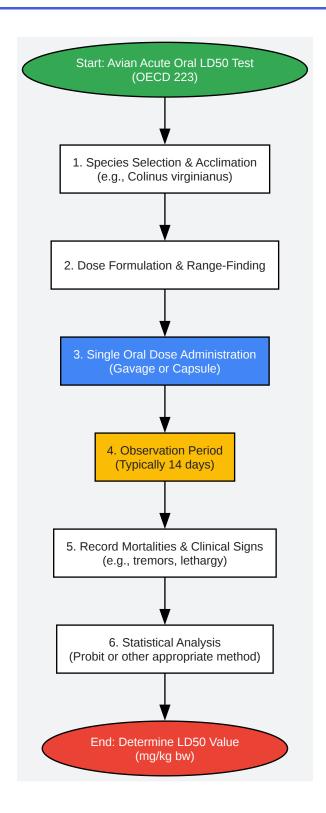
The primary toxicological action of **Cadusafos** in both target and non-target organisms is the inhibition of acetylcholinesterase (AChE).[2][5] AChE is a critical enzyme that terminates nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).[6][7]

As an organophosphate, **Cadusafos** phosphorylates the serine hydroxyl group at the active site of AChE.[7] This binding is very stable, effectively inactivating the enzyme.[8] The resulting failure to break down ACh leads to its accumulation in the synaptic cleft, causing continuous stimulation of muscarinic and nicotinic receptors.[6][9] This leads to a state of cholinergic crisis characterized by a range of symptoms, including tremors, convulsions, and, at sufficient doses, death, typically due to respiratory failure.[4][9]

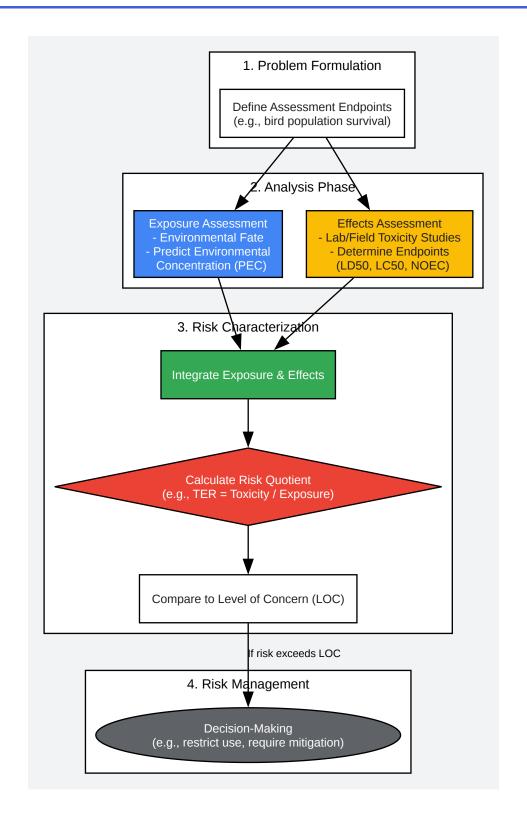












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